In Vitro Characterization of Lcq908 (Pradigastat): A Technical Guide

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Compound of Interest	
Compound Name:	*Lcq908*
CAS No.:	*956136-95-1*
Cat. No.:	*B610185*

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Abstract

Lcq908, also known as Pradigastat, is a potent and selective inhibitor of diacylglycerol acyltransferase-1 (DGAT1), an enzyme crucial for the final step of triglyceride synthesis.[1][2][3] DGAT1's high expression in the small intestine makes it a key player in dietary fat absorption.[3] This document provides a comprehensive overview of the in vitro characterization of **Lcq908**, detailing its biochemical and cellular activity. The included data and experimental protocols are intended to serve as a technical resource for professionals in drug development and metabolic disease research.

Biochemical Characterization

Primary Target Inhibition: DGAT1

Lcq908 is a selective inhibitor of the enzyme diacylglycerol acyltransferase 1 (DGAT1).[2][4] This enzyme plays a critical role in the final stage of processing dietary fatty acids into

triglycerides, which are then transported throughout the body via chylomicrons.[1] The inhibitory activity of **Lcq908** against DGAT1 has been quantified through biochemical assays.

Data Summary: **Lcq908** Potency Against DGAT1

Compound	Target	IC50 (μM)
Lcq908 (Pradigastat)	DGAT1	0.157

Table 1: Biochemical potency of **Lcq908** against its primary target, DGAT1. The IC50 value represents the concentration of the inhibitor required to reduce the enzyme's activity by 50%.[2] [4]

Experimental Protocol: DGAT1 Inhibition Assay

This protocol outlines a representative method for determining the IC50 value of **Lcq908** against DGAT1.

Objective: To measure the concentration-dependent inhibition of DGAT1 by **Lcq908**.

Materials:

- Recombinant human DGAT1 enzyme
- Substrates: Dioleoylglycerol and Oleoyl-CoA
- Assay Buffer (e.g., Tris-HCl, pH 7.5, with MgCl2 and BSA)
- **Lcq908** stock solution (in DMSO)
- Scintillation cocktail
- Microplate (96-well format)
- Plate reader (scintillation counter)

Procedure:

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- Prepare a serial dilution of **Lcq908** in DMSO, and then dilute further in the assay buffer to the desired final concentrations.
- In a 96-well plate, add the DGAT1 enzyme to the assay buffer.
- Add the diluted **Lcq908** or vehicle control (DMSO) to the wells containing the enzyme and incubate for a predetermined period (e.g., 15 minutes) at room temperature to allow for inhibitor binding.
- Initiate the enzymatic reaction by adding the substrates (dioleoylglycerol and radiolabeled oleoyl-CoA).
- Incubate the reaction mixture for a specific time (e.g., 60 minutes) at 37°C.
- Terminate the reaction by adding a stop solution (e.g., a solution containing a high concentration of unlabeled oleoyl-CoA).
- Transfer the reaction mixture to a filter plate to separate the radiolabeled triglycerides from the unreacted substrates.
- Wash the filter plate to remove any unbound radioactivity.
- Add a scintillation cocktail to each well and measure the radioactivity using a scintillation counter.
- Calculate the percentage of inhibition for each **Lcq908** concentration relative to the vehicle control and determine the IC50 value by fitting the data to a dose-response curve.

Off-Target Activity Profile

To assess the selectivity of **Lcq908**, its inhibitory activity was evaluated against a panel of transporter proteins.

Data Summary: **Lcq908** Off-Target Inhibition

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Target Transporter	IC50 (μM)
BCRP	5
OATP1B1	1.66
OATP1B3	3.34
OAT3	0.973

Table 2: Inhibitory activity of **Lcq908** against various transporter proteins.[2][4]

Cellular Characterization

Cellular Activity

The functional effects of **Lcq908** were assessed in relevant cellular models to determine its activity in a more physiological context. Pradigastat has been shown to inhibit BCRP-mediated efflux in human ovarian cancer cell lines in a dose-dependent manner.[2][4] It also demonstrates inhibitory effects on OATP1B1, OATP1B3, and OAT3 activities.[2][4] Furthermore, **Lcq908** has been observed to inhibit the replication and production of the hepatitis C virus in vitro.[2][4]

Experimental Protocol: Cellular Efflux Pump Inhibition Assay

This protocol describes a general method for evaluating the inhibition of a transporter like BCRP by **Lcq908** in a cell-based assay.

Objective: To measure the ability of **Lcq908** to inhibit the efflux of a known BCRP substrate from cells overexpressing the transporter.

Materials:

- Human ovarian cancer cells overexpressing BCRP
- Control cells (with low or no BCRP expression)
- Fluorescent BCRP substrate (e.g., Hoechst 33342)

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- **Lcq908** stock solution (in DMSO)
- Cell culture medium
- Hanks' Balanced Salt Solution (HBSS)
- 96-well black, clear-bottom microplate
- Fluorescence plate reader

Procedure:

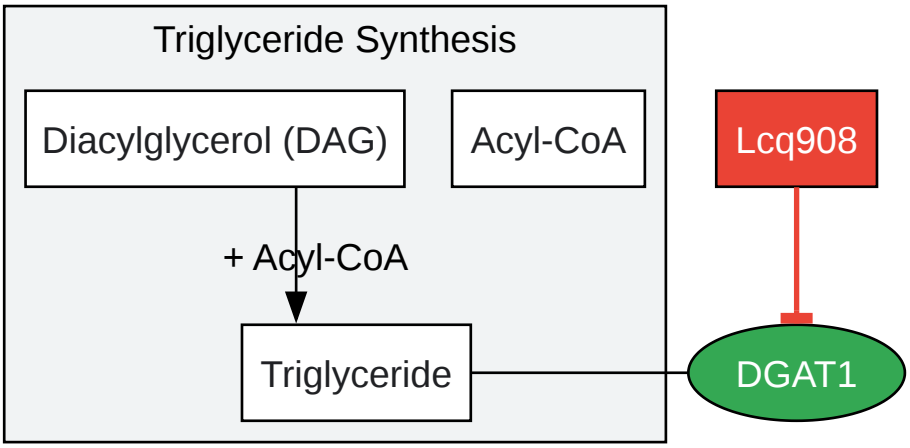
- Seed the BCRP-overexpressing cells and control cells in a 96-well plate and allow them to adhere overnight.
- Prepare serial dilutions of **Lcq908** in cell culture medium.
- Remove the culture medium from the cells and wash with HBSS.
- Add the **Lcq908** dilutions or vehicle control to the wells and incubate for a specified time (e.g., 30 minutes) at 37°C.
- Add the fluorescent BCRP substrate to all wells at a final concentration.
- Incubate for an appropriate time (e.g., 60 minutes) at 37°C to allow for substrate uptake and efflux.
- Wash the cells with ice-cold HBSS to remove the extracellular substrate.
- Measure the intracellular fluorescence using a plate reader (bottom-read mode).
- Calculate the increase in intracellular fluorescence in the presence of **Lcq908** compared to the vehicle control. This increase is indicative of efflux pump inhibition.
- Determine the IC50 value by plotting the fluorescence intensity against the **Lcq908** concentration and fitting the data to a dose-response curve.

Visualizations

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DGAT1 Signaling Pathway and Point of Inhibition

The following diagram illustrates the simplified triglyceride synthesis pathway and highlights the inhibitory action of **Lcq908** on DGAT1.



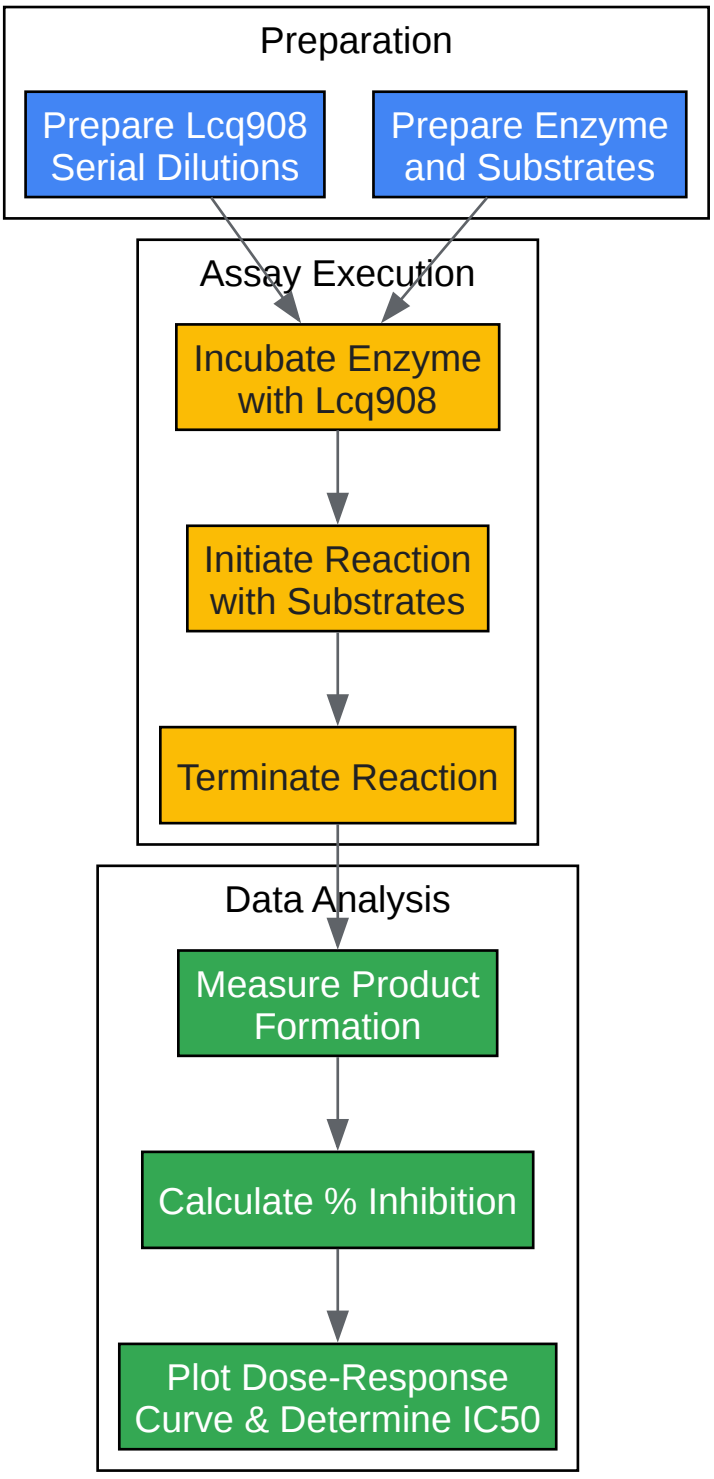
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Caption: Inhibition of DGAT1 by **Lcq908** in the triglyceride synthesis pathway.

Experimental Workflow: IC50 Determination

This diagram outlines the key steps in the experimental workflow for determining the IC50 value of **Lcq908**.

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Caption: Workflow for determining the IC50 of **Lcq908**.

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References

- 1. rareconnect.org [rareconnect.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Effect of the DGAT1 inhibitor pradigastat on triglyceride and apoB48 levels in patients with familial chylomicronemia syndrome - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
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